

# 3-DL-Cpa-OH: A Comprehensive Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-DL-Cpa-OH

Cat. No.: B1346257

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Disclaimer

This document is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). It is designed to provide a comprehensive overview of the safety and handling guidelines for **3-DL-Cpa-OH** (DL-p-Chlorophenylalaninol) for use by trained professionals in a laboratory setting. All users must consult the official SDS provided by the supplier before handling this chemical and adhere to all institutional and governmental safety regulations.

## Chemical Identification and Properties

**3-DL-Cpa-OH**, also known as DL-p-Chlorophenylalaninol, is an alanine derivative. As a non-natural amino acid, it serves as a valuable building block in peptide synthesis and drug discovery.

Identifier	Value	Source
Chemical Name	2-amino-3-(4-chlorophenyl)propan-1-ol	[1]
Synonyms	DL-4-CHLOROPHENYLALANINOL, DL-p-Chlorophenylalaninol	[1]
CAS Number	35373-63-8	[1]
Molecular Formula	C9H12ClNO	-
Molecular Weight	185.65 g/mol	-
Physical State	Solid, powder (likely off-white in appearance)	[2]

## Hazard Identification and Precautionary Measures

While specific toxicity data for **3-DL-Cpa-OH** is limited, the available Safety Data Sheet for DL-4-CHLOROPHENYLALANINOL and data for structurally similar compounds indicate that it should be handled with care. The primary hazards are associated with skin, eye, and respiratory tract irritation.

GHS Hazard Statements (Anticipated based on related compounds):

Hazard Class	Hazard Statement	Precautionary Statements (Examples)
Acute Toxicity, Oral	H302: Harmful if swallowed	P301+P316: IF SWALLOWED: Get emergency medical help immediately.[3]
Skin Corrosion/Irritation	H315: Causes skin irritation	P264: Wash hands thoroughly after handling.[3] P280: Wear protective gloves/protective clothing/eye protection/face protection.[3] P302+P352: IF ON SKIN: Wash with plenty of water.[3]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection.[3] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Specific Target Organ Toxicity	H335: May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[3] P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4]

## Handling and Storage

Proper handling and storage procedures are critical to ensure the safety of laboratory personnel and maintain the integrity of the compound.

### 3.1 Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is required before handling **3-DL-Cpa-OH**. The following are minimum recommendations:

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or goggles conforming to EN166 (EU) or NIOSH (US) standards.[3]	To prevent eye contact with the powdered compound, which can cause serious irritation.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[5]	To avoid skin contact, which may lead to irritation.
Respiratory Protection	Use in a well-ventilated area. If dust formation is likely, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used.[5]	To prevent inhalation of the powder, which can irritate the respiratory tract.

### 3.2 Safe Handling Practices

- Handle in a well-ventilated place, preferably within a chemical fume hood.[1]
- Avoid the formation of dust and aerosols.[1][3]
- Avoid contact with skin and eyes.[1][3]
- Wash hands thoroughly after handling.[3]
- Do not eat, drink, or smoke in areas where the chemical is handled.[3]

### 3.3 Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][3]
- Store away from incompatible materials such as oxidizing agents.[2]
- Store locked up.[3]

## First-Aid Measures

In case of exposure, immediate action is crucial.

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[3]
Skin Contact	Immediately remove contaminated clothing. Wash off with soap and plenty of water. Consult a doctor if irritation persists.[3]
Eye Contact	Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[3]

## Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment. Evacuate personnel to safe areas.[2]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Sweep up the spilled solid material, avoiding dust generation, and shovel it into a suitable container for disposal.[2] Dispose of the waste in accordance with local, state, and federal regulations.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and hydrogen chloride gas.[2]
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary. [2]

## Experimental Protocols

As a non-natural amino acid, **3-DL-Cpa-OH** is primarily used in solid-phase peptide synthesis (SPPS) and as a building block in medicinal chemistry. The following are generalized protocols that can be adapted for its use.

### 7.1 General Protocol for Solid-Phase Peptide Synthesis (SPPS) using **3-DL-Cpa-OH**

This protocol outlines the manual Fmoc-based SPPS for incorporating **3-DL-Cpa-OH** into a peptide sequence.

Materials:

- Fmoc-protected amino acids (including Fmoc-**3-DL-Cpa-OH**)
- Rink Amide resin
- N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Piperidine
- HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate)
- N,N-Diisopropylethylamine (DIPEA)
- Trifluoroacetic acid (TFA)

- Triisopropylsilane (TIS)
- Water
- SPPS reaction vessel

Procedure:

- Resin Swelling: Swell the Rink Amide resin in DMF for 30 minutes in the SPPS reaction vessel.
- Fmoc Deprotection:
  - Drain the DMF.
  - Add 20% piperidine in DMF to the resin and agitate for 20 minutes.
  - Drain and wash the resin thoroughly with DMF (3x) and DCM (3x).
- Amino Acid Coupling (for **3-DL-Cpa-OH**):
  - In a separate vial, dissolve Fmoc-**3-DL-Cpa-OH** (3 eq.), HBTU (2.9 eq.), and DIPEA (6 eq.) in DMF.
  - Add the activated amino acid solution to the deprotected resin.
  - Agitate for 2 hours at room temperature.
  - Perform a Kaiser test to confirm the completion of the coupling reaction. If the test is positive, repeat the coupling step.
- Washing: Drain the coupling solution and wash the resin with DMF (3x) and DCM (3x).
- Repeat: Repeat steps 2-4 for each subsequent amino acid in the peptide sequence.
- Final Fmoc Deprotection: After the final coupling, perform a final deprotection step (Step 2).
- Cleavage and Deprotection:

- Wash the resin with DCM and dry under vacuum.
- Add the cleavage cocktail (e.g., 95% TFA, 2.5% TIS, 2.5% water) to the resin.
- Agitate for 2-3 hours at room temperature.
- Filter the resin and collect the filtrate.
- Peptide Precipitation: Precipitate the crude peptide from the filtrate by adding cold diethyl ether.
- Purification: Purify the crude peptide using reverse-phase high-performance liquid chromatography (RP-HPLC).
- Characterization: Confirm the identity and purity of the final peptide using mass spectrometry and analytical RP-HPLC.

## 7.2 Cell-Based Assay for Evaluating the Biological Activity of a **3-DL-Cpa-OH** Containing Peptide

This protocol provides a general workflow for assessing the cytotoxicity of a novel peptide containing **3-DL-Cpa-OH** using an MTT assay.

### Materials:

- Human cancer cell line (e.g., HeLa)
- Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin
- Purified peptide containing **3-DL-Cpa-OH**
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Dimethyl sulfoxide (DMSO)
- 96-well microplates
- CO2 incubator



#### Procedure:

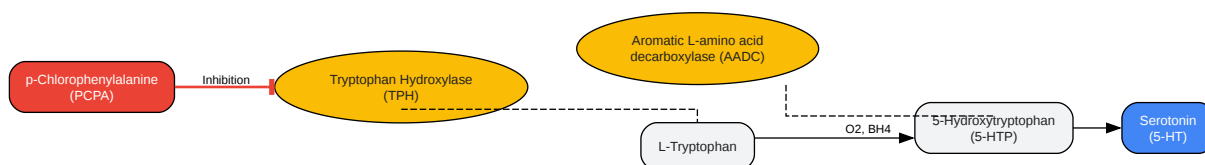
- Cell Seeding: Seed HeLa cells into a 96-well plate at a density of 5,000 cells/well and incubate for 24 hours at 37°C in a 5% CO<sub>2</sub> atmosphere.
- Peptide Treatment:
  - Prepare a stock solution of the peptide in DMSO.
  - Prepare serial dilutions of the peptide in culture medium.
  - Remove the old medium from the cells and add 100 µL of the peptide dilutions to the respective wells. Include a vehicle control (medium with DMSO) and a positive control (e.g., doxorubicin).
  - Incubate for 48 hours.
- MTT Assay:
  - Add 20 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours.
  - Remove the medium and add 150 µL of DMSO to each well to dissolve the formazan crystals.
- Data Acquisition: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control and determine the IC<sub>50</sub> value of the peptide.

## Biological Activity and Signaling Pathways

The chlorophenylalanine moiety in **3-DL-Cpa-OH** is structurally similar to p-Chlorophenylalanine (PCPA), a known irreversible inhibitor of tryptophan hydroxylase (TPH).<sup>[6]</sup> TPH is the rate-limiting enzyme in the biosynthesis of serotonin.<sup>[6]</sup> Therefore, it is plausible that **3-DL-Cpa-OH** or peptides derived from it could modulate the serotonin synthesis pathway.

### 8.1 Serotonin Synthesis Pathway and Inhibition by PCPA

The following diagram illustrates the serotonin synthesis pathway and the point of inhibition by PCPA.

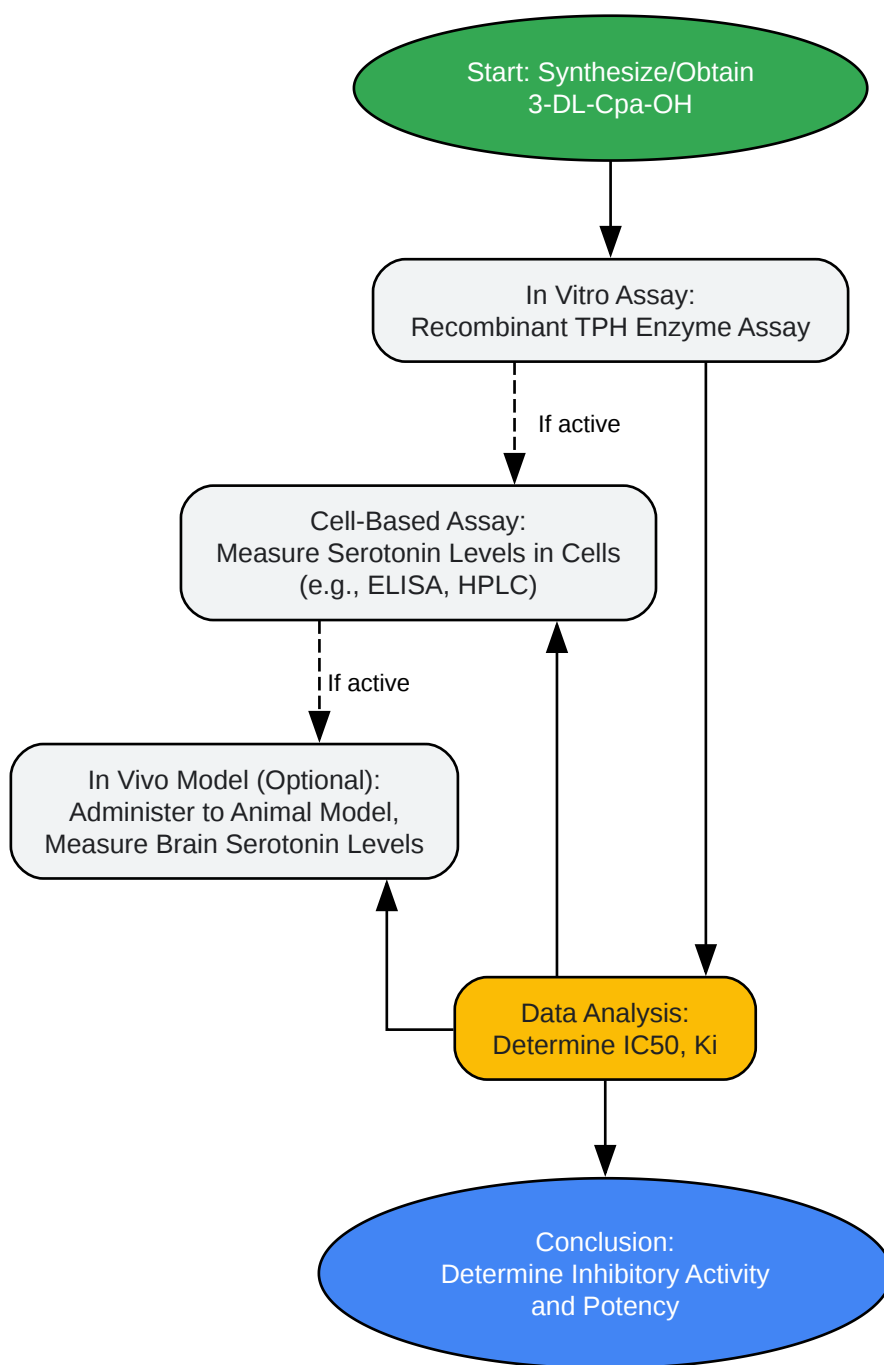


[Click to download full resolution via product page](#)

Caption: Serotonin synthesis pathway and inhibition by p-Chlorophenylalanine (PCPA).

## 8.2 Experimental Workflow for Investigating TPH Inhibition

This diagram outlines a typical workflow for determining if a compound like **3-DL-Cpa-OH** inhibits TPH.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. news-medical.net [news-medical.net]
- 2. pubs.acs.org [pubs.acs.org]
- 3. researchgate.net [researchgate.net]
- 4. Mechanism of Inhibition of Novel Tryptophan Hydroxylase Inhibitors Revealed by Co-crystal Structures and Kinetic Analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 5. apexbt.com [apexbt.com]
- 6. Fenclonine - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [3-DL-Cpa-OH: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346257#3-dl-cpa-oh-safety-and-handling-guidelines]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)